

Storage and handling of air-sensitive Barium hydroxide hydrate

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Compound of Interest

Compound Name: Barium hydroxide hydrate

Cat. No.: B1257771

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Technical Support Center: Barium Hydroxide Hydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting of air-sensitive **Barium hydroxide hydrate**.

Frequently Asked Questions (FAQs)

Q1: What is **Barium hydroxide hydrate** and why is it considered air-sensitive?

A1: **Barium hydroxide hydrate** is a chemical compound with the formula $\text{Ba}(\text{OH})_2 \cdot x\text{H}_2\text{O}$. The most common form is the octahydrate, $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$.^[1] It is considered air-sensitive because it readily absorbs carbon dioxide (CO_2) from the atmosphere. This reaction forms barium carbonate (BaCO_3), which is a white, insoluble precipitate.^{[2][3]} The formation of barium carbonate alters the chemical properties and purity of the barium hydroxide.

The chemical equation for this reaction is: $\text{Ba}(\text{OH})_2(\text{aq}) + \text{CO}_2(\text{g}) \rightarrow \text{BaCO}_3(\text{s}) + \text{H}_2\text{O}(\text{l})$ ^{[3][4]}

Q2: What are the primary safety concerns when working with **Barium hydroxide hydrate**?

A2: **Barium hydroxide hydrate** is a corrosive and highly toxic substance.^{[1][5]} It can cause severe skin burns and eye damage.^[6] Ingestion is particularly dangerous and can be fatal.^[5] It is crucial to handle this chemical with appropriate personal protective equipment (PPE),

including chemical-resistant gloves, splash goggles, a face shield, and a lab coat.[\[6\]](#)[\[7\]](#) All handling should be performed in a well-ventilated area or a chemical fume hood to avoid inhaling the dust.[\[5\]](#)[\[8\]](#)

Q3: What are the recommended storage conditions for **Barium hydroxide hydrate**?

A3: To maintain its purity and prevent degradation, **Barium hydroxide hydrate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[7\]](#) It should be kept away from incompatible materials such as acids, metals, and chlorinated rubber.[\[5\]](#) Due to its reactivity with atmospheric CO₂, it has a poor shelf life if not stored correctly.[\[5\]](#)[\[9\]](#)

Q4: How does temperature affect the stability of **Barium hydroxide hydrate**?

A4: Barium hydroxide octahydrate melts at 78°C.[\[1\]](#) Upon heating, it can lose its water of crystallization. When heated to 800°C, it decomposes into barium oxide (BaO) and water.[\[10\]](#)
[\[11\]](#)

Troubleshooting Guide

Problem 1: A previously clear solution of Barium hydroxide has turned cloudy.

- Cause: The cloudiness is most likely due to the formation of insoluble barium carbonate (BaCO₃). This occurs when the solution is exposed to carbon dioxide from the air.[\[3\]](#)
- Solution:
 - Prevention: To prevent this in the future, always keep solutions of Barium hydroxide tightly sealed when not in use. Purging the headspace of the storage container with an inert gas like nitrogen or argon can also help.
 - Purification: For immediate use, the barium carbonate precipitate can be removed by filtration. However, this will lower the concentration of the barium hydroxide in the solution. For applications requiring a carbonate-free solution, it is best to prepare a fresh batch.[\[12\]](#)

Problem 2: The experimental results are inconsistent when using Barium hydroxide as a reagent.

- Cause: Inconsistent results can arise from the degradation of the Barium hydroxide. The presence of barium carbonate as an impurity will lower the effective concentration of hydroxide ions, affecting reaction stoichiometry and pH.
- Solution:
 - Purity Check: It is advisable to determine the purity of the Barium hydroxide. This can be done using an acid-base titration. A standardized solution of a strong acid, such as hydrochloric acid (HCl), can be used to titrate a known weight of the **Barium hydroxide hydrate**.[\[13\]](#)
 - Use Fresh Reagent: If the purity is found to be low, it is best to use a fresh, unopened container of **Barium hydroxide hydrate** for sensitive experiments.

Problem 3: The solid **Barium hydroxide hydrate** appears clumpy or has a crusty layer.

- Cause: This is likely due to the absorption of atmospheric moisture and carbon dioxide, leading to the formation of barium carbonate on the surface of the crystals.
- Solution:
 - Assess Usability: For non-quantitative applications, the material might still be usable if the crust can be physically removed. However, for experiments requiring high purity, it is recommended to use a fresh sample.
 - Proper Storage: Ensure that the container is always tightly sealed immediately after use to minimize exposure to air.[\[7\]](#) Storing the container inside a desiccator can also help to protect it from moisture.

Quantitative Data

Physical and Chemical Properties of Barium Hydroxide Octahydrate

Property	Value	Reference
Molecular Formula	$\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	[5]
Molecular Weight	315.48 g/mol	[5]
Appearance	White crystals	[5]
Melting Point	78 °C	[1]
Solubility in Water	3.9 g/100 mL at 20°C	[2]
pH of Solution	> 12	[2]

Experimental Protocols

Protocol 1: Assay of Barium Hydroxide Octahydrate by Acid-Base Titrimetry

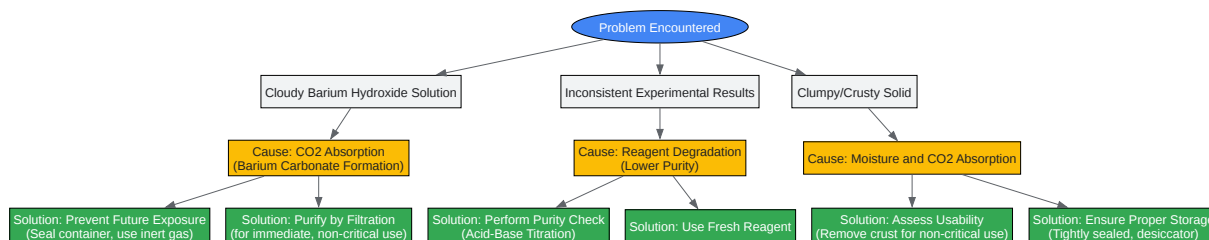
This protocol is adapted from the American Chemical Society (ACS) reagent chemical specifications.[13]

- Preparation:
 - Accurately weigh approximately 4-5 g of the Barium hydroxide octahydrate sample.
 - Dissolve the sample in about 200 mL of carbon dioxide-free deionized water.
- Titration:
 - Add 2-3 drops of phenolphthalein indicator to the solution. The solution should turn pink.
 - Titrate the solution with a standardized 1 N hydrochloric acid (HCl) volumetric solution until the pink color disappears.
 - Record the volume of HCl used.
- Calculation:
 - The percentage of $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ can be calculated using the following formula:

Where:

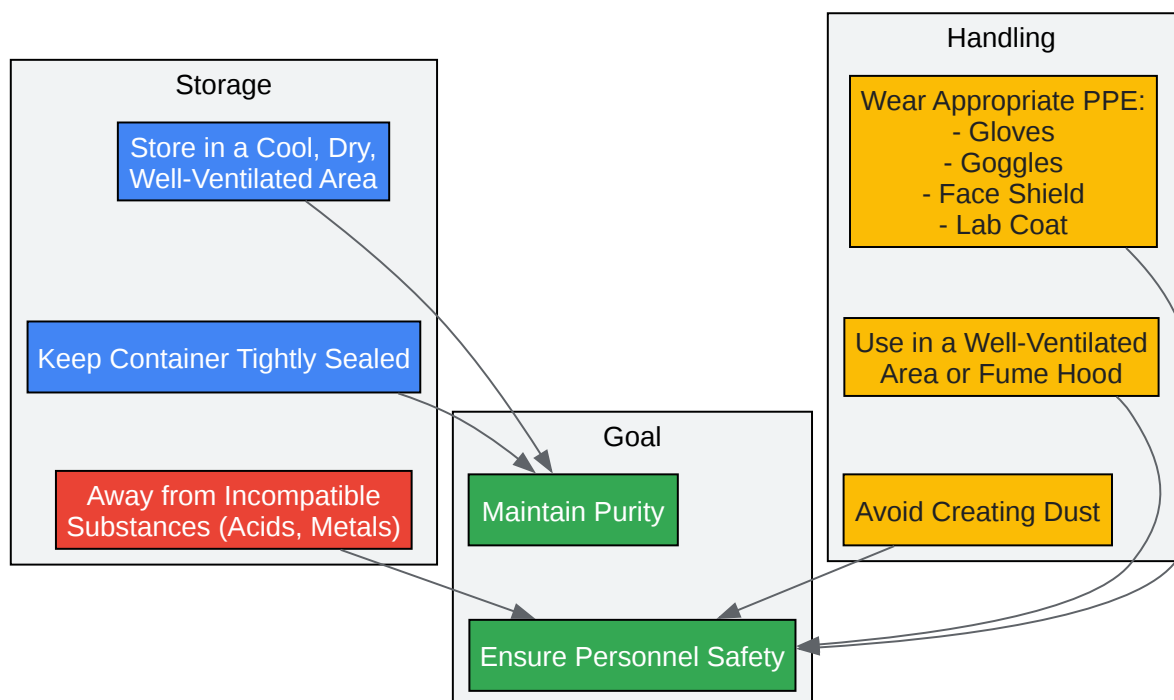
- V_{HCl} = Volume of HCl used in liters
- N_{HCl} = Normality of the HCl solution
- 157.7 = Molar mass of $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ divided by 2 (since it has two hydroxide ions)
- w_{sample} = Weight of the sample in grams

Visualizations



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Caption: Troubleshooting workflow for common issues with **Barium hydroxide hydrate**.



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Caption: Logical relationship between storage, handling, and safety goals.

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